A Comparative Guide to mGlu5 Positive Allosteric Modulators, Featuring LSN2463359

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Compound of Interest

Compound Name:	*LSN2463359*
CAS No.:	*1401031-52-4*
Cat. No.:	*B608656*

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This guide provides a comparative analysis of metabotropic glutamate receptor 5 (mGlu5) positive allosteric modulators (PAMs), with a specific focus on **LSN2463359**. The content is designed to offer an objective overview of its performance relative to other notable mGlu5 PAMs, supported by experimental data and detailed methodologies.

Introduction to mGlu5 PAMs

Metabotropic glutamate receptor 5 (mGlu5) is a G protein-coupled receptor critically involved in excitatory synaptic transmission and plasticity. Its modulation has emerged as a promising therapeutic strategy for various central nervous system (CNS) disorders, including schizophrenia, fragile X syndrome, and anxiety. Positive allosteric modulators (PAMs) of mGlu5 are of particular interest as they enhance the receptor's response to the endogenous ligand, glutamate, offering a more nuanced modulation of signaling pathways compared to direct agonists. This guide focuses on **LSN2463359** and compares its pharmacological profile with other well-characterized mGlu5 PAMs such as CDPPB, ADX47273, and VU0360172.

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Comparative Pharmacological Data

The following tables summarize the in vitro and in vivo pharmacological properties of **LSN2463359** and other selected mGlu5 PAMs.

Table 1: In Vitro Potency and Affinity of mGlu5 PAMs

Compound	Potency (EC_{50})	Binding Affinity (K_i)	Fold Shift	Notes
LSN2463359	Not explicitly reported	Displaces [^{3}H]MPEP	2-3 fold	Described as a potent and selective potentiator of human and rat mGlu5 receptors.[1]
LSN2814617	Not explicitly reported	Displaces [^{3}H]MPEP	2-3 fold	A novel mGlu5 PAM characterized alongside LSN2463359.[1]
CDPPB	~27 nM	Competes with [^{3}H]methoxyPEPy	3-9 fold	A well-characterized mGlu5 PAM.
ADX47273	170 nM	-	-	Potent, selective, and brain-penetrant mGlu5 PAM.
VU0360172	16 nM	195 nM	-	A potent and selective mGlu5 PAM.

Table 2: In Vivo Target Engagement and Efficacy

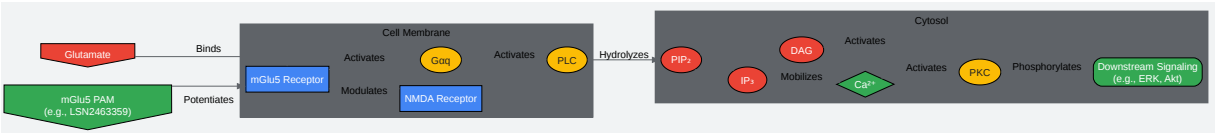
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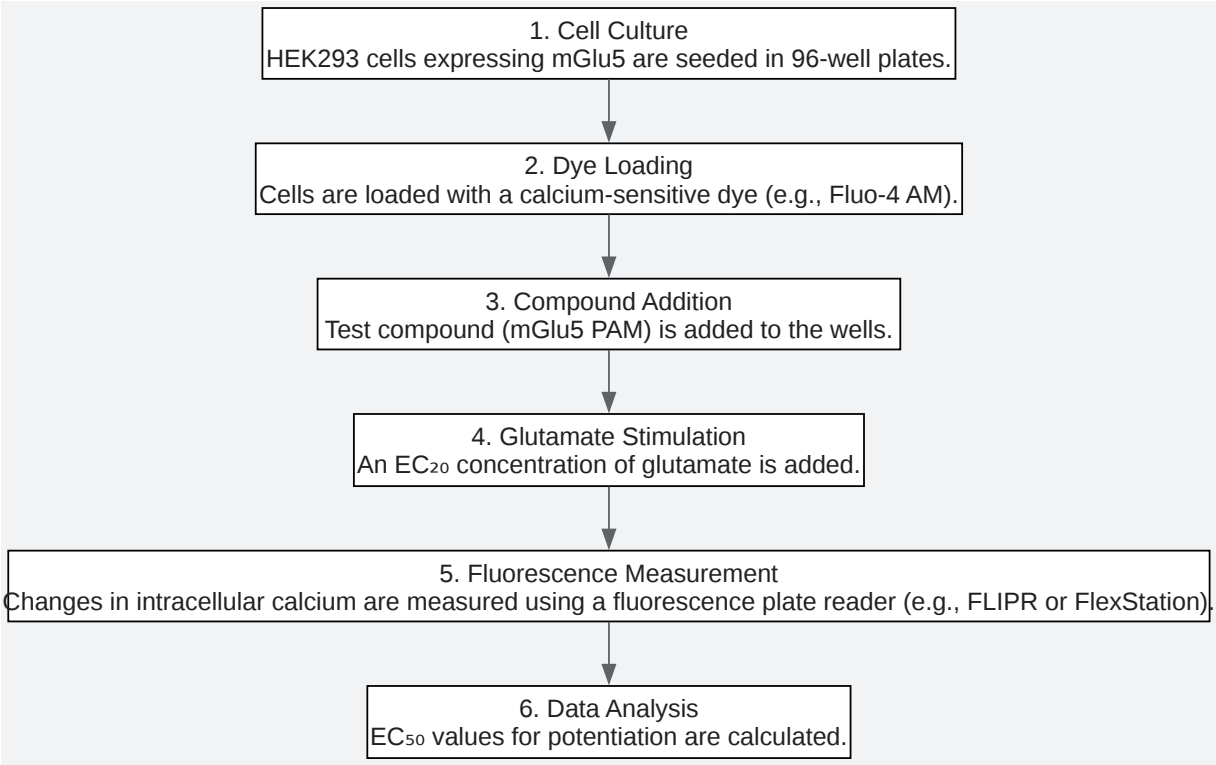
Compound	In Vivo Target Engagement	Efficacy Models
LSN2463359	Occupies hippocampal mGlu5 receptors in vivo.	Attenuates deficits in operant behavior induced by an NMDA receptor antagonist. Marked wake-promoting properties.[1]
LSN2814617	Occupies hippocampal mGlu5 receptors in vivo.	Attenuates deficits in operant behavior induced by an NMDA receptor antagonist. Marked wake-promoting properties.[1]
CDPPB	Poor in vivo target engagement in some assays.	-
ADX47273	Poor in vivo target engagement in some assays.	-
VU0360172	Shows in vivo efficacy in rodent models.	Reverses amphetamine-induced hyperlocomotion.

Key Signaling Pathways

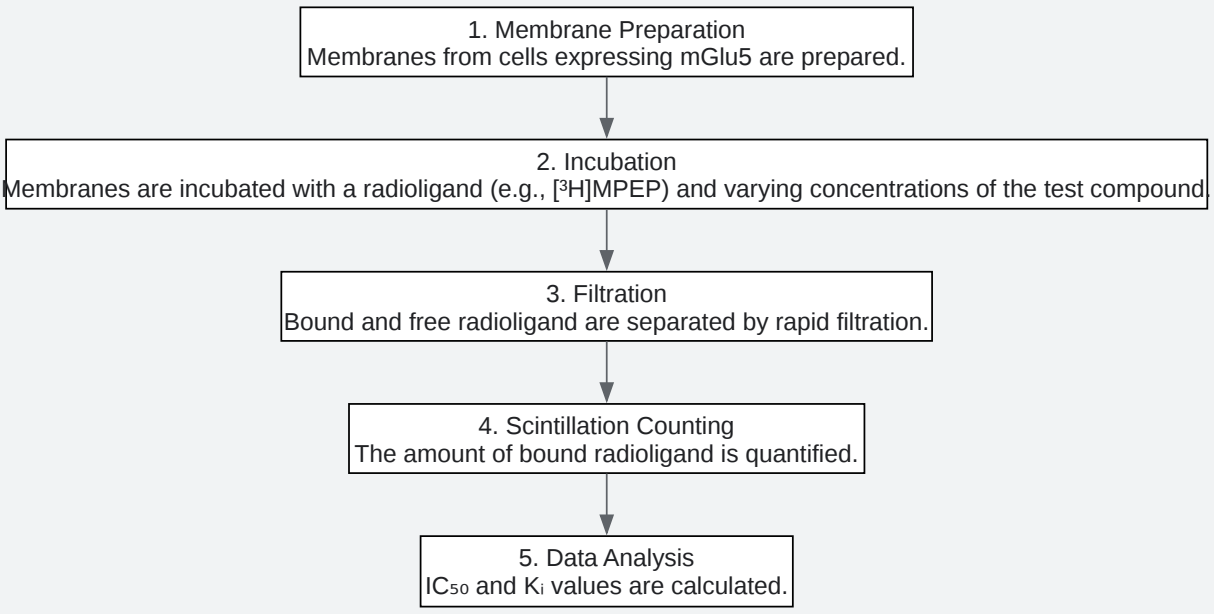
mGlu5 activation by glutamate, and potentiation by PAMs, initiates a cascade of intracellular signaling events. The canonical pathway involves the activation of Gαq, leading to the stimulation of phospholipase C (PLC) and subsequent production of inositol trisphosphate (IP_3) and diacylglycerol (DAG). This results in the mobilization of intracellular calcium and activation of protein kinase C (PKC). Furthermore, mGlu5 receptors physically and functionally interact with N-methyl-D-aspartate (NMDA) receptors, forming a receptor complex that plays a crucial role in synaptic plasticity.

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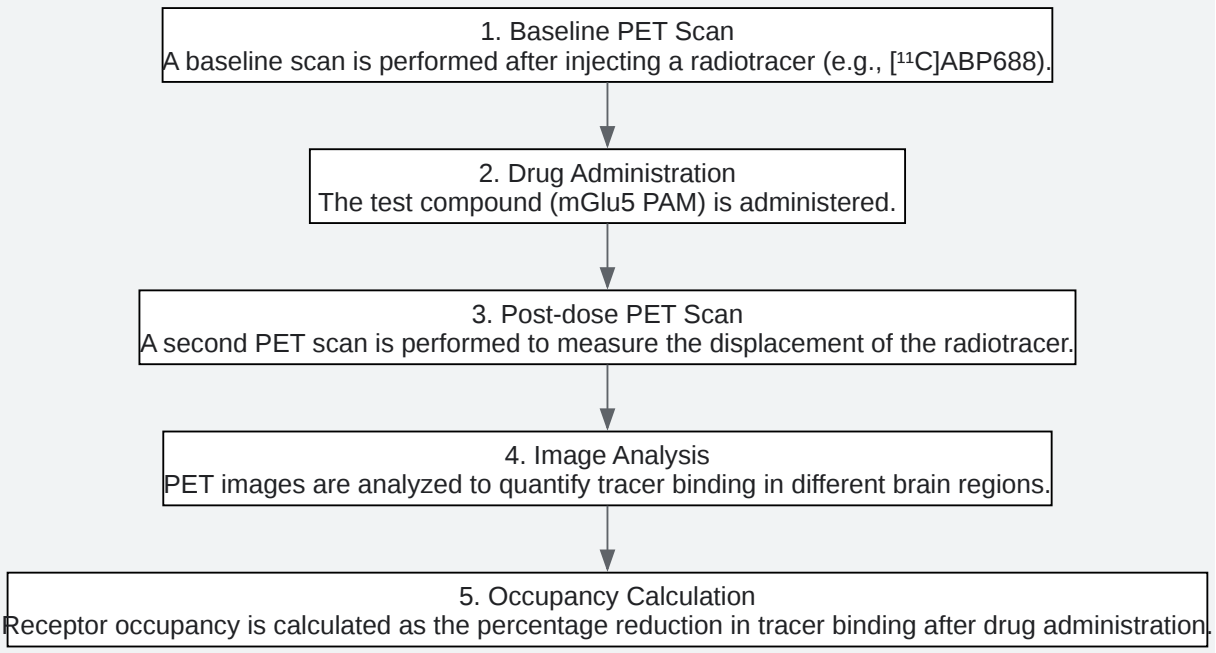




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References

- 1. Progress toward Positive Allosteric Modulators of the Metabotropic Glutamate Receptor Subtype 5 (mGlu5) - PMC [pmc.ncbi.nlm.nih.gov]
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